

3'-Hydroxypropiophenone: A Technical Guide to Safe Handling, Storage, and Disposal

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Compound of Interest

Compound Name: 3'-Hydroxypropiophenone

Cat. No.: B076195

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and storage information for **3'-Hydroxypropiophenone** (CAS No. 13103-80-5). The following sections detail the hazardous properties, necessary precautions, and emergency procedures to ensure the safe and effective use of this compound in a laboratory and drug development setting.

Section 1: Chemical and Physical Properties

3'-Hydroxypropiophenone is an aromatic ketone that appears as an off-white to beige solid. [1] It is a key intermediate in the synthesis of various pharmaceutical compounds, including antihypertensives and antidepressants.[1]


Table 1: Physical and Chemical Properties of **3'-Hydroxypropiophenone**

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[2][3]
Molecular Weight	150.17 g/mol	[2][3]
Appearance	Off-white to beige solid	[1]
Melting Point	75-77°C	[1]
Boiling Point	288.9 ± 23.0°C (Predicted)	[1][4]
Density	1.104 ± 0.06 g/cm ³ (Predicted)	[1][4]
Solubility	Soluble in Chloroform (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly). Sparingly soluble in water.	[1][4][5]
Odor	Mild, characteristic ketone-like odor	[5]

Section 2: Safety and Hazards

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3'-Hydroxypropiophenone** is classified as an irritant and may be harmful if swallowed. [2]

Table 2: GHS Hazard Information for **3'-Hydroxypropiophenone**

Pictogram	Signal Word	Hazard Class	Hazard Statement
	Warning	Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[2]
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation[2]		
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed[2]		
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[2]		

Section 3: Handling and Personal Protective Equipment

Proper handling procedures and the use of personal protective equipment (PPE) are crucial to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[6][7]
- Do not breathe dust.[6][7]
- Wash hands and any exposed skin thoroughly after handling.[6]
- Use only outdoors or in a well-ventilated area.[6][8]
- Avoid dust formation.[6][7]

Personal Protective Equipment (PPE):

Table 3: Recommended Personal Protective Equipment

PPE Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[6][9]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure.	[6][9]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.	[8]

Section 4: Storage and Stability

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[5][6]
- Keep the container tightly closed.[5][6]
- Store locked up.[6][8]

Incompatible Materials:

- Strong oxidizing agents[5][6]

- Strong reducing agents[5]
- Bases[6][8]
- Acid anhydrides[6][8]
- Acid chlorides[6][8]
- Reactive metals[5]
- Strong acids[5]

Stability:

- The compound is stable under normal ambient conditions.[1]

Section 5: First-Aid Measures

Table 4: First-Aid Procedures for **3'-Hydroxypropiophenone** Exposure

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.	[6]
Skin Contact	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.	[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[6]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Get medical attention.	[6][9]

Section 6: Accidental Release Measures

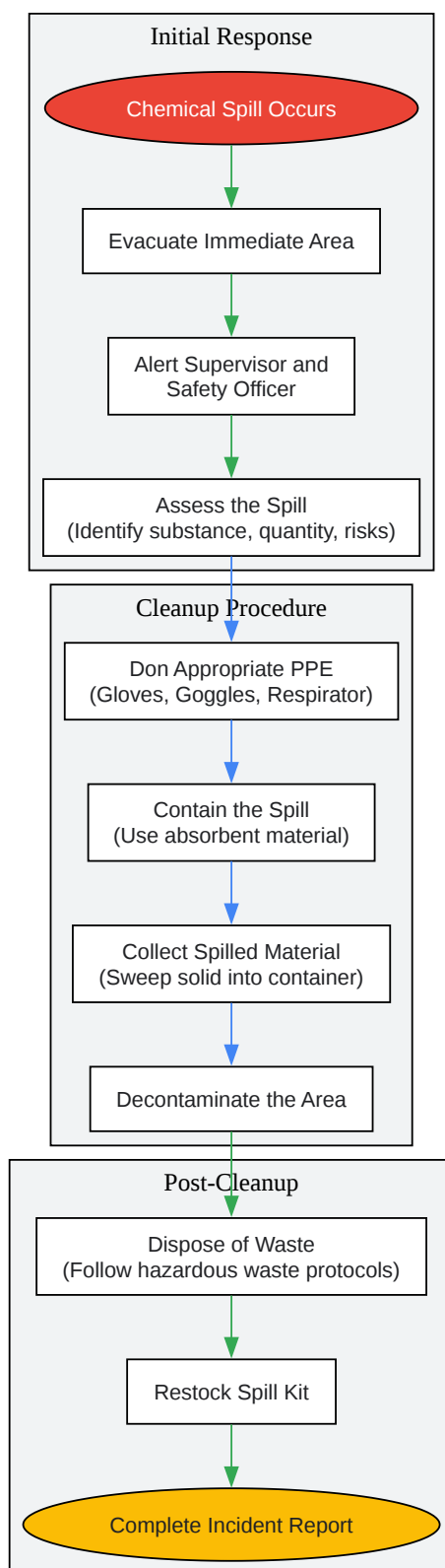
In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Personal Precautions:

- Ensure adequate ventilation.[6]
- Use personal protective equipment as required.[6]
- Avoid breathing dust.[6]

Methods for Containment and Cleanup:

- Avoid dust formation.[\[6\]](#)[\[7\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[6\]](#)[\[7\]](#)
- Do not let this chemical enter the environment.[\[6\]](#)[\[7\]](#)



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Caption: Workflow for handling a chemical spill.

Section 7: Experimental Protocols

While detailed proprietary toxicology studies are not publicly available, a representative synthetic protocol provides insight into handling the substance in a laboratory setting.

Preparation of **3'-Hydroxypropiophenone**:

This protocol describes the synthesis of **3'-hydroxypropiophenone** from m-methoxyacetophenone.[3]

Methodology:

- Aluminum chloride (8.0 g, 0.0594 mol) is slowly added to a stirred solution of m-methoxyacetophenone (6.5 g, 0.0396 mol) in toluene (100 mL) under a nitrogen atmosphere at room temperature.[3]
- The reaction mixture is heated to reflux under a nitrogen atmosphere for 5 hours.[3]
- After cooling to room temperature, the mixture is slowly poured into a 10% aqueous HCl solution (200 mL).[3]
- The organic and aqueous layers are separated.[3]
- The aqueous phase is extracted with ethyl acetate (3 x 150 mL).[3]
- The combined organic layers are washed with brine (50 mL) and dried over anhydrous sodium sulfate.[3]
- The solvent is removed under reduced pressure to yield the crude product.[3]
- The crude product is purified by column chromatography to give m-hydroxypropiophenone as a solid.[3]

This synthesis involves handling corrosive and flammable materials and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Section 8: Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[6][8] Do not empty into drains.[6]

This guide is intended to provide comprehensive safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling **3'-Hydroxypropiophenone**.

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